

Inosamycin A: A Reliable Standard for Antibiotic Screening Assays

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Compound of Interest		
Compound Name:	Inosamycin A	
Cat. No.:	B1229107	Get Quote

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Inosamycin A is a potent aminoglycoside antibiotic complex produced by Streptomyces hygroscopicus.[1] As the major component of the inosamycin complex, Inosamycin A exhibits a broad spectrum of antibacterial activity against both Gram-positive and Gram-negative bacteria. Its activity is comparable to that of the well-established aminoglycoside, neomycin, but it demonstrates significantly lower acute toxicity.[1] These characteristics, combined with its consistent performance, make Inosamycin A an excellent positive control and standard for in vitro antibiotic screening assays. This document provides detailed protocols for utilizing Inosamycin A as a standard in common susceptibility testing methods and summarizes its antibacterial spectrum.

Antibacterial Spectrum of Inosamycin A

The efficacy of **Inosamycin A** has been demonstrated against a wide range of bacterial pathogens. The minimum inhibitory concentration (MIC), the lowest concentration of an antibiotic that prevents visible growth of a bacterium, is a key measure of its potency.

Table 1: Minimum Inhibitory Concentration (MIC) of **Inosamycin A** Against Various Bacterial Strains



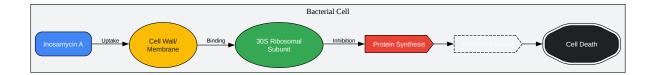
Bacterial Strain	Туре	MIC (μg/mL)
Staphylococcus aureus Smith	Gram-positive	0.78
Staphylococcus aureus 209P	Gram-positive	0.39
Bacillus subtilis ATCC 6633	Gram-positive	0.2
Micrococcus luteus ATCC 9341	Gram-positive	0.78
Escherichia coli NIHJ	Gram-negative	3.13
Klebsiella pneumoniae PCI 602	Gram-negative	1.56
Pseudomonas aeruginosa A3	Gram-negative	6.25
Proteus vulgaris OX19	Gram-negative	3.13
Shigella sonnei	Gram-negative	3.13

Data sourced from Tsunakawa et al., 1985.

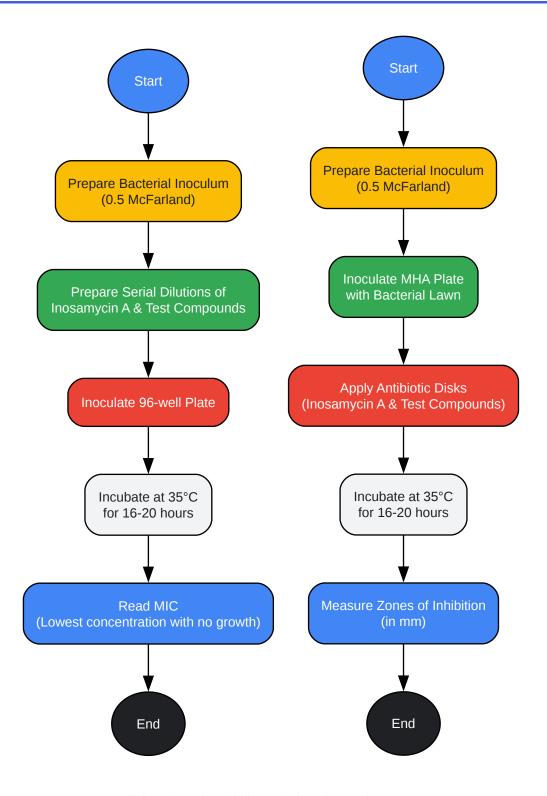
Mechanism of Action

As an aminoglycoside antibiotic, **Inosamycin A** exerts its bactericidal effect by inhibiting protein synthesis in bacteria. This is achieved through its high-affinity binding to the 16S ribosomal RNA within the 30S ribosomal subunit. This interaction disrupts the normal function of the ribosome, leading to mistranslation of mRNA and the production of nonfunctional or toxic proteins. The accumulation of these aberrant proteins ultimately leads to bacterial cell death.









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References

- 1. Inosamycin, a complex of new aminoglycoside antibiotics. I. Production, isolation and properties PubMed [pubmed.ncbi.nlm.nih.gov]
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